

Discovery and initial characterization of PETCM

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Compound of Interest

Compound Name: *Alpha-(trichloromethyl)-4-pyridineethanol*

Cat. No.: *B158143*

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Unable to Identify "PETCM"

A thorough search for "PETCM" in scientific and public databases has yielded no specific molecule, protein, or signaling pathway with this designation. The search results primarily relate to two broader areas:

- **Positron Emission Tomography (PET):** A non-invasive imaging technique used in drug discovery and development to visualize and quantify molecular processes in the body.[1][2] PET imaging helps in understanding drug-receptor engagement, pharmacokinetic profiles, and pharmacodynamic effects of new drug candidates.[1]
- **Protein Characterization:** A wide range of analytical techniques used to determine the structure, function, and properties of proteins. These methods are crucial in biopharmaceutical development to ensure the safety and efficacy of protein-based drugs.[3][4][5]

The term "PETCM" does not appear to be a standard or publicly recognized acronym in the fields of molecular biology, pharmacology, or drug development. It is possible that "PETCM" is:

- A novel or recently discovered entity that has not yet been publicly disclosed or published.
- An internal codename or abbreviation used within a specific research institution or company.
- A typographical error in the user's request.

Without further clarification or a specific reference to a publication, patent, or other source material describing PETCM, it is not possible to provide the requested in-depth technical guide. To proceed, please provide additional context or verify the exact name of the molecule or process of interest.

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References

- 1. PET Molecular Imaging in Drug Development: The Imaging and Chemistry Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Small Molecule PET Tracers in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. P101-M New Setup for Top-Down Characterization of Proteins via Consecutive Ion/Ion Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Protein Characterization — P.I CELKEM [picelkem.com]
- 5. youtube.com [youtube.com]
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